

minimizing variability in Ido-IN-9 experimental results

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Compound of Interest		
Compound Name:	Ido-IN-9	
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Technical Support Center: Ido-IN-9

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to help researchers and drug development professionals minimize variability in experimental results using **Ido-IN-9**.

Frequently Asked Questions (FAQs)

Q1: What is Ido-IN-9 and what is its primary mechanism of action?

Ido-IN-9 is a potent small molecule inhibitor of indoleamine 2,3-dioxygenase (IDO1).[1] It functions by blocking the catalytic activity of the IDO1 enzyme, which is responsible for the first and rate-limiting step in the catabolism of the essential amino acid L-tryptophan along the kynurenine pathway.[2][3][4] By inhibiting IDO1, **Ido-IN-9** prevents the depletion of tryptophan and the accumulation of immunosuppressive kynurenine metabolites in the cellular microenvironment.[5][6] Some evidence suggests that related compounds can also inhibit Tryptophan 2,3-dioxygenase (TDO), another enzyme that catabolizes tryptophan, making them dual IDO1/TDO inhibitors.[5][7]

Q2: What are the reported IC50 values for **Ido-IN-9**?

The inhibitory potency of **Ido-IN-9** has been determined in both enzymatic and cell-based assays. It's important to note that IC50 values can vary between different experimental setups.



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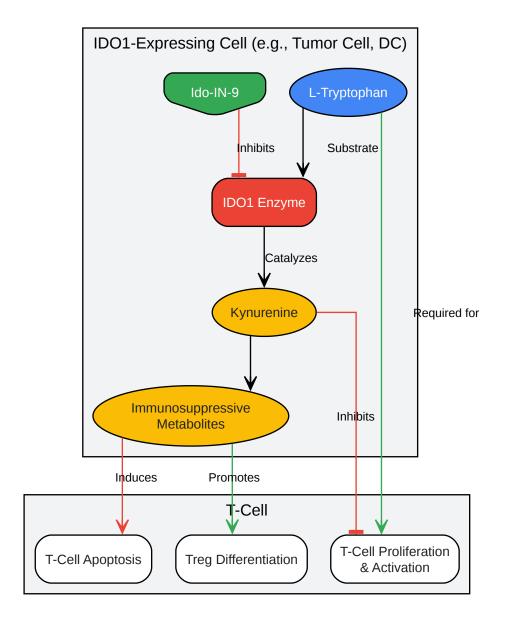
Assay Type	Target	Reported IC50
Kinase Assay	IDO1	0.011 μΜ
HeLa Cell Assay	IDO1	0.0018 μΜ
Cell-free assay	IDO1	38 nM
HeLa cellular assay	IDO1	61 nM

Data extracted from patents and supplier datasheets.[1][8]

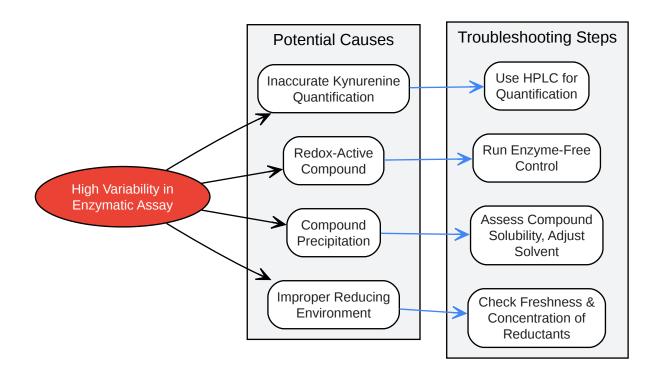
Q3: How does the IDO1 signaling pathway lead to immunosuppression?

The immunosuppressive effects of IDO1 are primarily mediated by two mechanisms: the depletion of L-tryptophan and the production of kynurenine and its downstream metabolites.[6] [9][10] T-cells are particularly sensitive to low tryptophan levels, which can lead to cell cycle arrest and apoptosis.[11] The accumulation of kynurenine can also directly suppress T-cell proliferation and promote the differentiation of regulatory T-cells (Tregs), further contributing to an immunosuppressive microenvironment.[2][12]

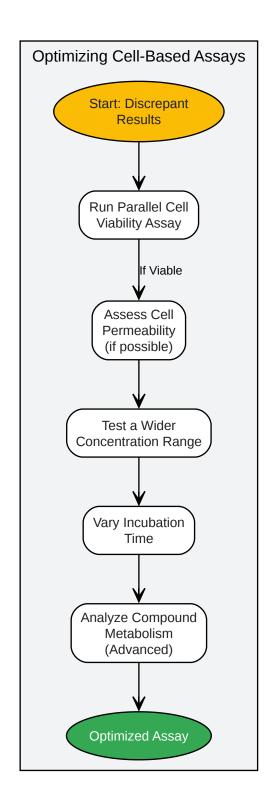












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